

A Comparative Guide to SBC-110736 Target Engagement Analysis Using Western Blot

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Compound of Interest

Compound Name: SBC-110736

Cat. No.: B15573659

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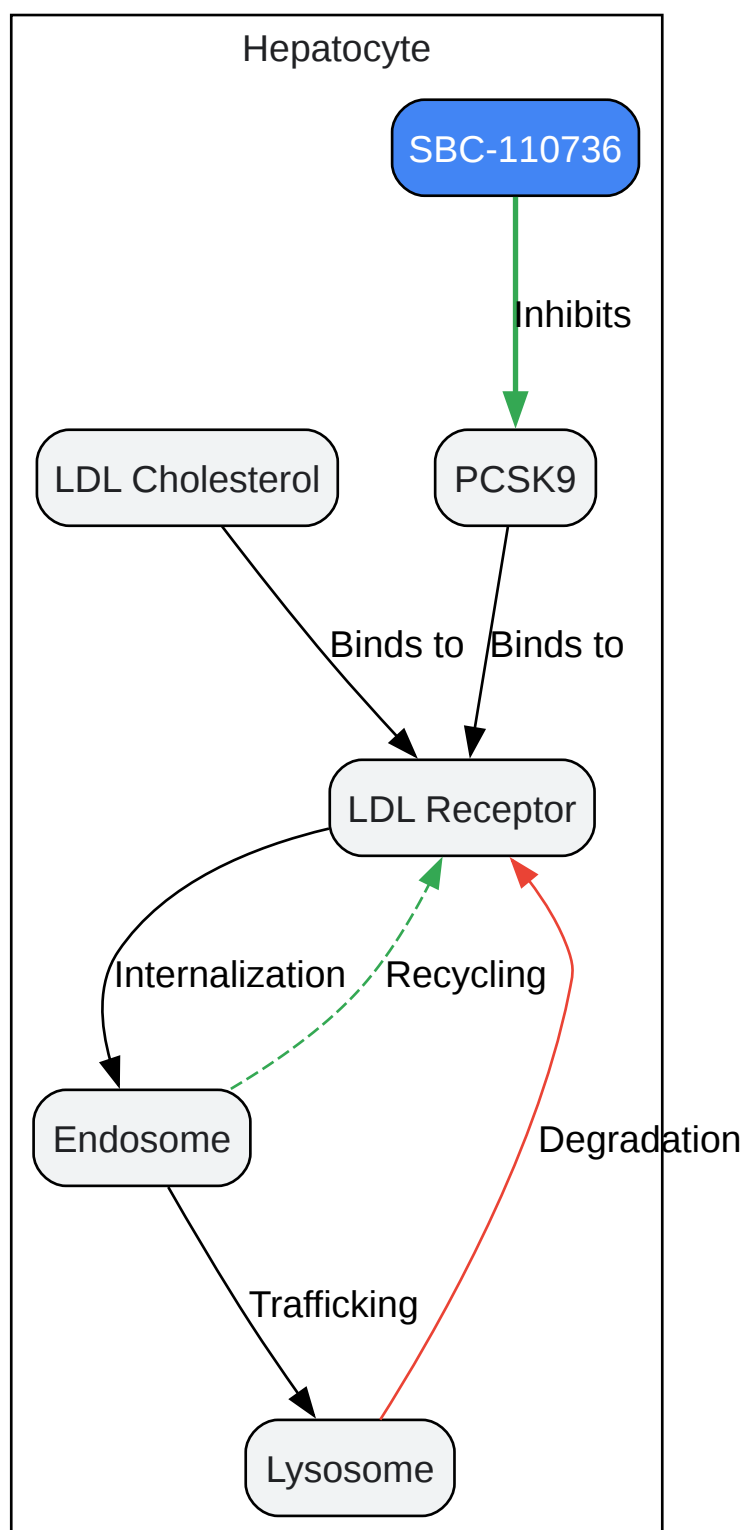
For Researchers, Scientists, and Drug Development Professionals

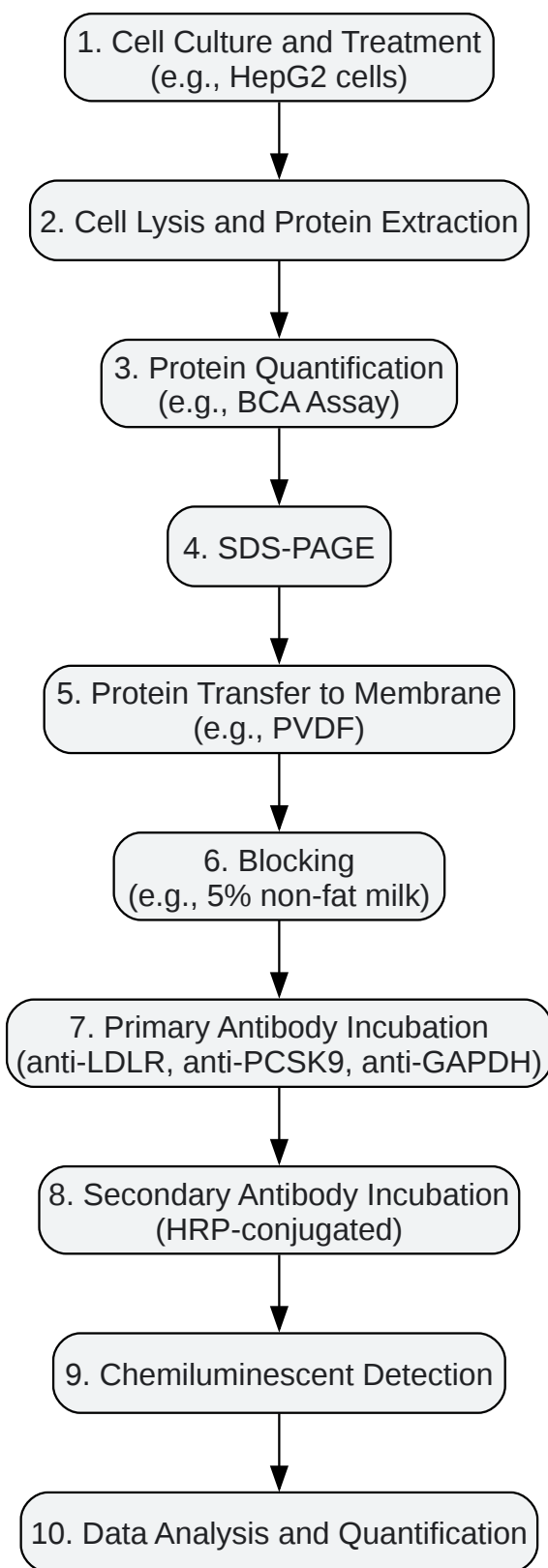
This guide provides a comprehensive comparison of Western blot analysis for evaluating the target engagement of **SBC-110736**, a small molecule inhibitor of proprotein convertase subtilisin kexin type 9 (PCSK9).^{[1][2][3][4]} We will explore the experimental workflow, present comparative data with other PCSK9 inhibitors, and detail the underlying signaling pathway.

Understanding the Mechanism of Action

SBC-110736 inhibits PCSK9, a key regulator of low-density lipoprotein (LDL) cholesterol levels.^{[1][2][3]} PCSK9 binds to LDL receptors (LDLR) on the surface of hepatocytes, targeting them for lysosomal degradation.^{[5][6]} This reduction in LDLR numbers leads to decreased clearance of LDL cholesterol from the bloodstream, resulting in elevated plasma LDL levels. By inhibiting PCSK9, **SBC-110736** is expected to increase the number of LDL receptors on the cell surface, thereby enhancing the clearance of LDL cholesterol.

Below is a diagram illustrating the PCSK9 signaling pathway and the role of **SBC-110736**.





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